

An In-depth Technical Guide to 2-Ethyl-1,3-cyclopentanedione

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Compound of Interest

Compound Name: **2-Ethyl-1,3-cyclopentanedione**

Cat. No.: **B179523**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Ethyl-1,3-cyclopentanedione**, a versatile building block in organic synthesis and a compound of interest in medicinal chemistry.

Core Properties and Data

2-Ethyl-1,3-cyclopentanedione is a cyclic dione that serves as a key intermediate in the synthesis of various organic molecules, including steroids.^[1] Its chemical and physical properties are summarized below.

Property	Value	References
Molecular Weight	126.15 g/mol	[2][3][4]
Molecular Formula	C ₇ H ₁₀ O ₂	[3][4][5]
CAS Number	823-36-9	[5][6]
Appearance	White to light yellow powder or crystal	[5][6]
Melting Point	172-175 °C	[1]
pKa	10.87 ± 0.20 (Predicted)	[1]
Synonyms	Ethylcycle-D, 2-Ethylcyclopentane-1,3-dione	[3][4]

Experimental Protocols: Synthesis

The synthesis of **2-Ethyl-1,3-cyclopentanedione** can be achieved through the base-promoted intramolecular cyclization (Dieckmann condensation) of an appropriate ester, such as ethyl 4-oxohexanoate. The following protocol is adapted from a similar procedure for a related compound.[7]

Protocol: Synthesis via Dieckmann Condensation

Objective: To synthesize **2-Ethyl-1,3-cyclopentanedione** from ethyl 4-oxohexanoate.

Materials:

- Ethyl 4-oxohexanoate
- Sodium methoxide
- Xylene (anhydrous)
- Dimethyl sulfoxide (DMSO)
- 12 N Hydrochloric acid (HCl)

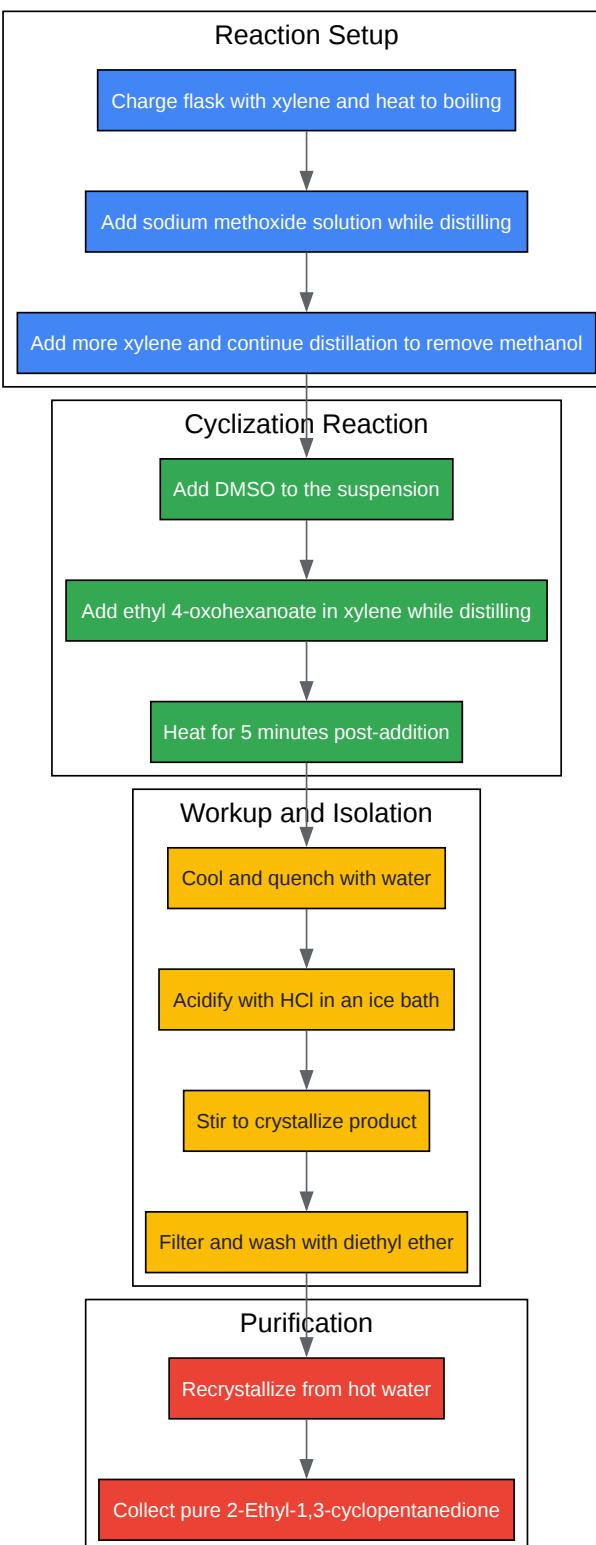
- Diethyl ether
- Deionized water

Procedure:

- A 3-liter, three-necked, round-bottomed flask is equipped with a dropping funnel, a mechanical stirrer, and a distillation head connected to a condenser.
- The flask is charged with 1.4 liters of xylene, which is then heated to boiling.
- A solution of sodium methoxide in methanol (e.g., 43 g in 179 g of solution) is added over 20 minutes while distilling off the solvent.
- An additional 300 ml of xylene is added, and distillation is continued until the vapor temperature reaches 138°C to ensure removal of methanol.
- After cooling, 18 ml of DMSO is added to the resulting white suspension.
- A solution of ethyl 4-oxohexanoate (e.g., 100 g) in 200 ml of xylene is added to the vigorously stirred sodium methoxide suspension over 25 minutes, while continuously collecting the distillate at a vapor temperature of 134–137°C.
- The resulting orange-colored mixture is heated for an additional 5 minutes and then cooled to room temperature.
- The reaction is quenched by the addition of 165 ml of water with vigorous stirring, resulting in two clear phases.
- The mixture is cooled in an ice bath and acidified with 82 ml of 12 N HCl.
- The mixture is stirred at 0°C for 1.5 hours, during which the product crystallizes.
- The crystalline product is collected by suction filtration and washed with ice-cooled diethyl ether.
- For purification, the crude product is dissolved in boiling water, filtered while hot, and the filtrate is concentrated and cooled to 0°C overnight to recrystallize the final product, **2-Ethyl-**

1,3-cyclopentanedione.

Synthesis Workflow for 2-Ethyl-1,3-cyclopentanedione

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Caption: A flowchart illustrating the key stages in the synthesis of **2-Ethyl-1,3-cyclopentanedione**.

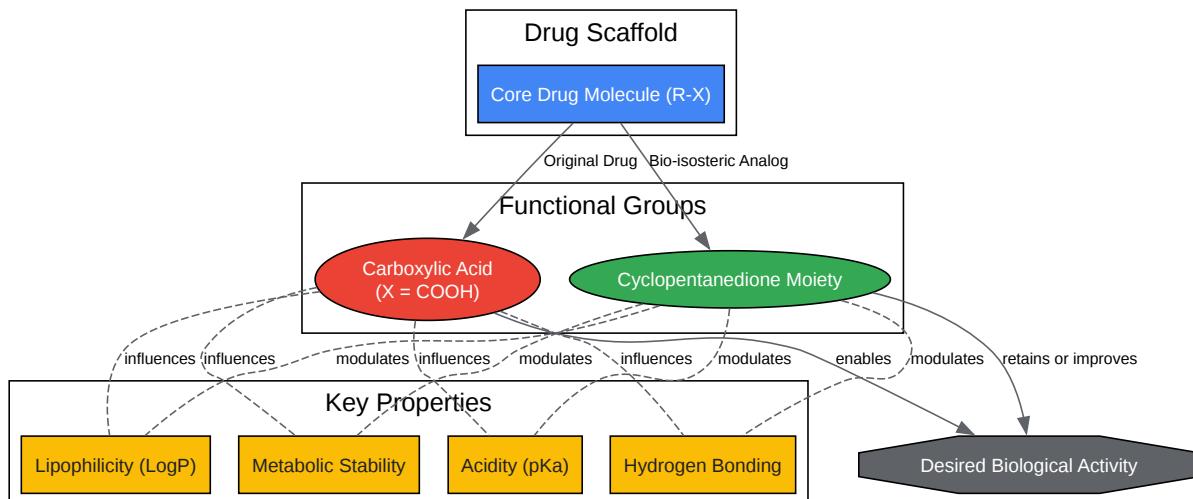
Applications in Research and Drug Development

Cyclopentanedione derivatives are recognized for their wide range of biological activities, including antifungal, anti-inflammatory, and cytostatic effects.^[8] This makes them attractive scaffolds in drug discovery.

Bio-isostere for Carboxylic Acids

In medicinal chemistry, the cyclopentanedione moiety is explored as a potential bio-isostere for the carboxylic acid functional group.^[9] Bio-isosteres are substituents or groups with similar physical or chemical properties that impart similar biological properties to a chemical compound. Replacing a carboxylic acid with a cyclopentanedione can modulate properties like acidity, lipophilicity, and metabolic stability while potentially retaining the necessary interactions with a biological target, such as a receptor or enzyme.^[9] For instance, cyclopentane-1,2-dione derivatives have been successfully used as surrogates for carboxylic acids in the design of thromboxane A₂ prostanoid (TP) receptor antagonists.^[9]

Concept of Cyclopentanedione as a Bio-isostere

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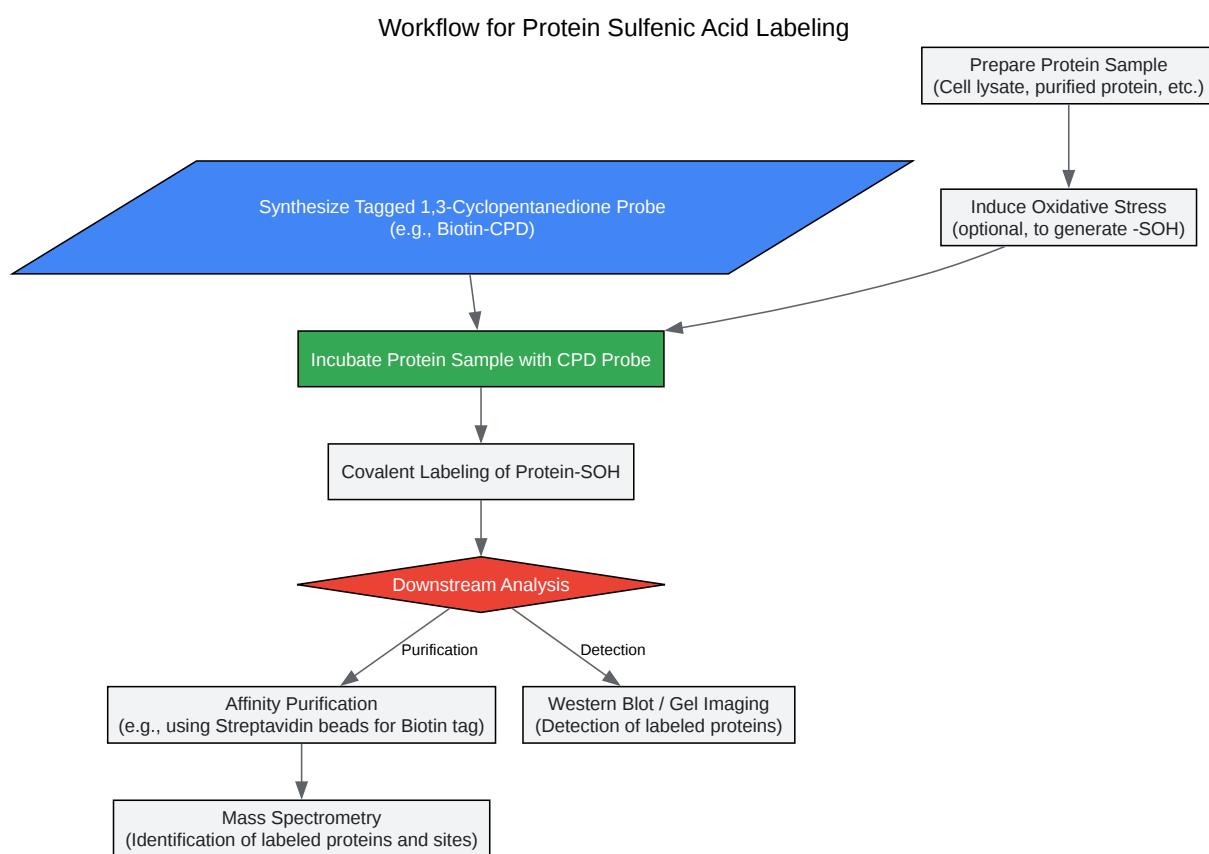
Caption: Diagram showing cyclopentanedione as a bio-isostere for a carboxylic acid in drug design.

Chemical Probes for Sulfenic Acid Labeling

Derivatives of 1,3-cyclopentanedione are utilized in the development of chemical probes for the selective labeling of sulfenic acid (-SOH) in proteins.^[10] Sulfenic acid is a transient post-translational modification of cysteine residues that plays a crucial role in redox signaling. The high reactivity and selectivity of the dione scaffold allow for the covalent trapping and subsequent detection of these modified proteins. This application is vital for studying cellular redox processes and identifying proteins involved in oxidative stress pathways.

The general workflow involves synthesizing a tagged 1,3-cyclopentanedione derivative (e.g., with a biotin tag for affinity purification or a fluorescent tag for imaging) and then incubating it

with a protein sample to label the sulfenic acid-modified proteins.



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Caption: Experimental workflow for labeling sulfenic acid-modified proteins using a CPD-based probe.

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References

- 1. chembk.com [chembk.com]
- 2. 2-Ethyl-1,3-cyclopentanedione | 823-36-9 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 2-Ethylcyclopentane-1,3-dione | C7H10O2 | CID 69978 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Ethyl-1,3-cyclopentanedione | CymitQuimica [cymitquimica.com]
- 6. 2-ethyl-1,3-cyclopentanedione [chutianchem.com]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. researchgate.net [researchgate.net]
- 9. Evaluation of the cyclopentane-1,2-dione as a potential bio-isostere of the carboxylic acid functional group - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Simple synthesis of 1,3-cyclopentanedione derived probes for labeling sulfenic acid proteins - PMC [pmc.ncbi.nlm.nih.gov]
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